

Application Notes and Protocols: Preparation of GSK3117391 Stock Solution

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Compound of Interest

Compound Name:	GSK3117391
CAS No.:	1018673-42-1
Cat. No.:	B607823

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Introduction

GSK3117391 is a potent histone deacetylase (HDAC) inhibitor.^{[1][2]} For accurate and reproducible results in experimental settings, the correct preparation of a stable stock solution is critical. These application notes provide a detailed protocol for the preparation, storage, and handling of **GSK3117391** stock solutions for research use.

Physicochemical and Solubility Data

A summary of the key properties of **GSK3117391** is provided below. This data is essential for calculating the required mass for stock solution preparation and understanding its solubility characteristics.

Property	Value	Source(s)
Molecular Weight	403.52 g/mol	[1][2]
CAS Number	1018673-42-1	[1][2]
Appearance	Solid, Light yellow to khaki powder	[1]
Formula	C ₂₂ H ₃₃ N ₃ O ₄	[1][2]
In Vitro Solubility	DMSO: 50 mg/mL (123.91 mM)[1] or 81 mg/mL (200.73 mM)[2]Note: Use of fresh, non-hygroscopic DMSO is critical. Ultrasonic assistance may be required.[1][2]	[1][2]
Ethanol: 15 mg/mL	[2]	
Water: Insoluble	[2]	

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GSK3117391** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment:

- **GSK3117391** powder
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO), newly opened
- Analytical balance
- Spatula
- Appropriate glass vial (e.g., amber glass vial)

- Micropipettes
- Sterile, nuclease-free microcentrifuge tubes for aliquots
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Workflow Diagram:

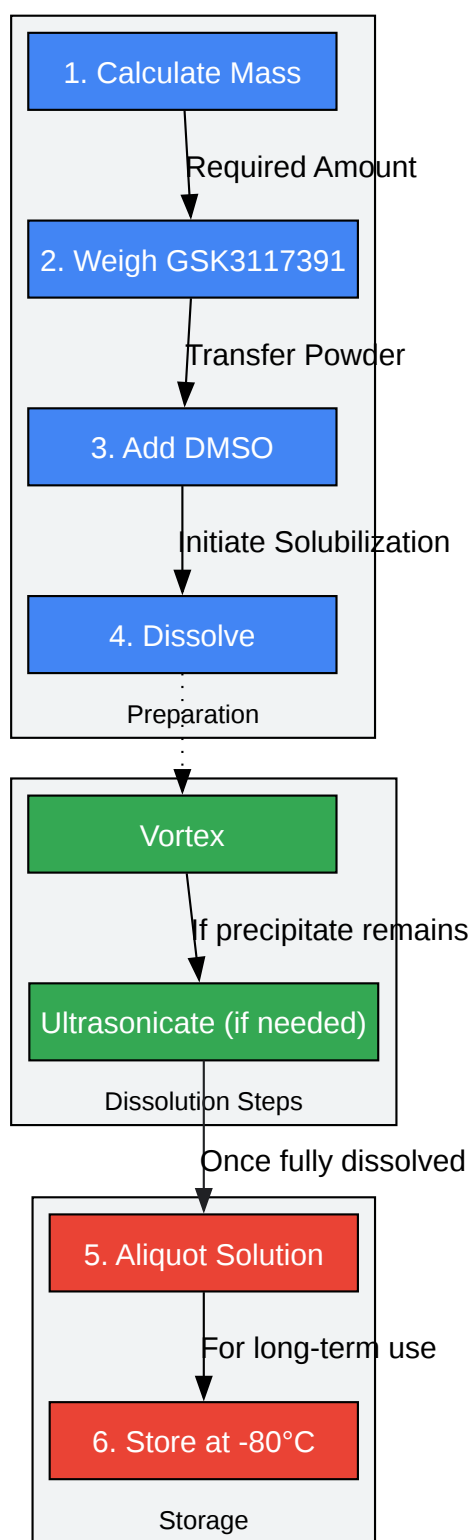


Diagram 1: GSK3117391 Stock Solution Workflow

[Click to download full resolution via product page](#)Caption: Workflow for preparing **GSK3117391** stock solution.

Procedure:

- Calculate the Required Mass:
 - Use the following formula to determine the mass of **GSK3117391** needed: $\text{Mass (mg)} = [\text{Desired Concentration (mM)}] \times [\text{Final Volume (mL)}] \times [\text{Molecular Weight (g/mol)}] / 1000$
 - Example Calculation for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 403.52 \text{ g/mol} / 1000 = 4.0352 \text{ mg}$
- Weighing the Compound:
 - Tare the analytical balance with a suitable weigh boat or microfuge tube.
 - Carefully weigh out the calculated mass (e.g., 4.0352 mg) of **GSK3117391** powder and transfer it to a sterile glass vial.
- Adding the Solvent:
 - Using a micropipette, add the calculated volume of fresh, anhydrous DMSO to the vial containing the **GSK3117391** powder. It is crucial to use newly opened DMSO as it is hygroscopic, and absorbed moisture can significantly reduce the solubility of the compound.^{[1][2]}
- Dissolution:
 - Tightly cap the vial and vortex the mixture thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If precipitation or cloudiness persists, place the vial in an ultrasonic water bath and sonicate until the solution is clear.^[1] Heating may also be used to aid dissolution.^[1]
- Aliquoting and Storage:
 - Once the **GSK3117391** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.

- Aliquoting is critical to prevent product degradation from repeated freeze-thaw cycles.[1]

Storage and Stability

Proper storage is essential to maintain the activity of the **GSK3117391** inhibitor.

Form	Storage Temperature	Shelf Life	Source(s)
Powder	-20°C	3 years	[1][2]
4°C	2 years	[1]	
In Solvent (e.g., DMSO)	-80°C	1 to 2 years	[1][2]
-20°C	1 year[1] or 1 month[2]	[1][2]	

Note: For maximum stability of the stock solution, storage at -80°C is highly recommended.[1][2]

Safety Precautions

- **GSK3117391** is for research use only.
- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, when handling the compound and its solutions.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
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